

# Personal protective equipment for handling N-Acetyl-D-glucosamine- $^{18}\text{O}$

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## Compound of Interest

Compound Name: N-Acetyl-D-glucosamine- $^{18}\text{O}$

Cat. No.: B12395061

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## Essential Safety and Handling Guide for N-Acetyl-D-glucosamine- $^{18}\text{O}$

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling N-Acetyl-D-glucosamine- $^{18}\text{O}$ . The following procedures ensure safe operational handling and disposal of this isotopically labeled compound.

Chemical Identifier:

- Product Name: N-Acetyl-D-glucosamine- $^{18}\text{O}$
- CAS Number: 7512-17-6 (for the unlabeled compound)

N-Acetyl-D-glucosamine is generally not classified as a hazardous substance.<sup>[1][2][3]</sup>

However, some suppliers may classify it as harmful if swallowed and as a skin and eye irritant.

<sup>[4]</sup> The  $^{18}\text{O}$  isotope is a stable, non-radioactive isotope of oxygen and does not pose any radiological hazard. Therefore, the safety precautions are dictated by the chemical properties of the N-Acetyl-D-glucosamine molecule itself.

## Personal Protective Equipment (PPE)

A summary of the recommended personal protective equipment for handling N-Acetyl-D-glucosamine- $^{18}\text{O}$  is provided below.

PPE Category	Item	Specification
Hand Protection	Disposable Gloves	Nitrile or latex gloves should be worn. Inspect gloves before use and use proper removal techniques.
Eye Protection	Safety Glasses	Wear chemical safety goggles or glasses that meet OSHA's 29 CFR 1910.133 or European Standard EN166 standards. <a href="#">[2]</a>
Body Protection	Laboratory Coat	A full-length lab coat, worn closed with sleeves rolled down, is required to prevent skin contact.
Footwear	Closed-toe Shoes	Always wear shoes that fully cover the feet in the laboratory.

## Standard Operating Procedures (SOP)

### 1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage.
- Store the container in a cool, dry, and well-ventilated place, away from heat and sources of ignition.[\[5\]](#)
- Keep the container tightly closed to prevent contamination and moisture absorption.[\[2\]](#)[\[5\]](#)  
Recommended storage is often refrigerated.[\[2\]](#)
- Label the container clearly with the compound name (including the isotopic label), date of receipt, and responsible personnel.

### 2. Handling and Use:

- All handling of N-Acetyl-D-glucosamine-<sup>18</sup>O powder should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.

- Ensure adequate ventilation when handling the substance.[\[2\]](#)
- Avoid the formation of dust.[\[2\]](#)
- Wear all required personal protective equipment (gloves, safety glasses, lab coat).
- Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- Do not eat, drink, or smoke in the laboratory area where the compound is handled.[\[6\]](#)
- Wash hands thoroughly after handling.

### 3. Spill and Emergency Procedures:

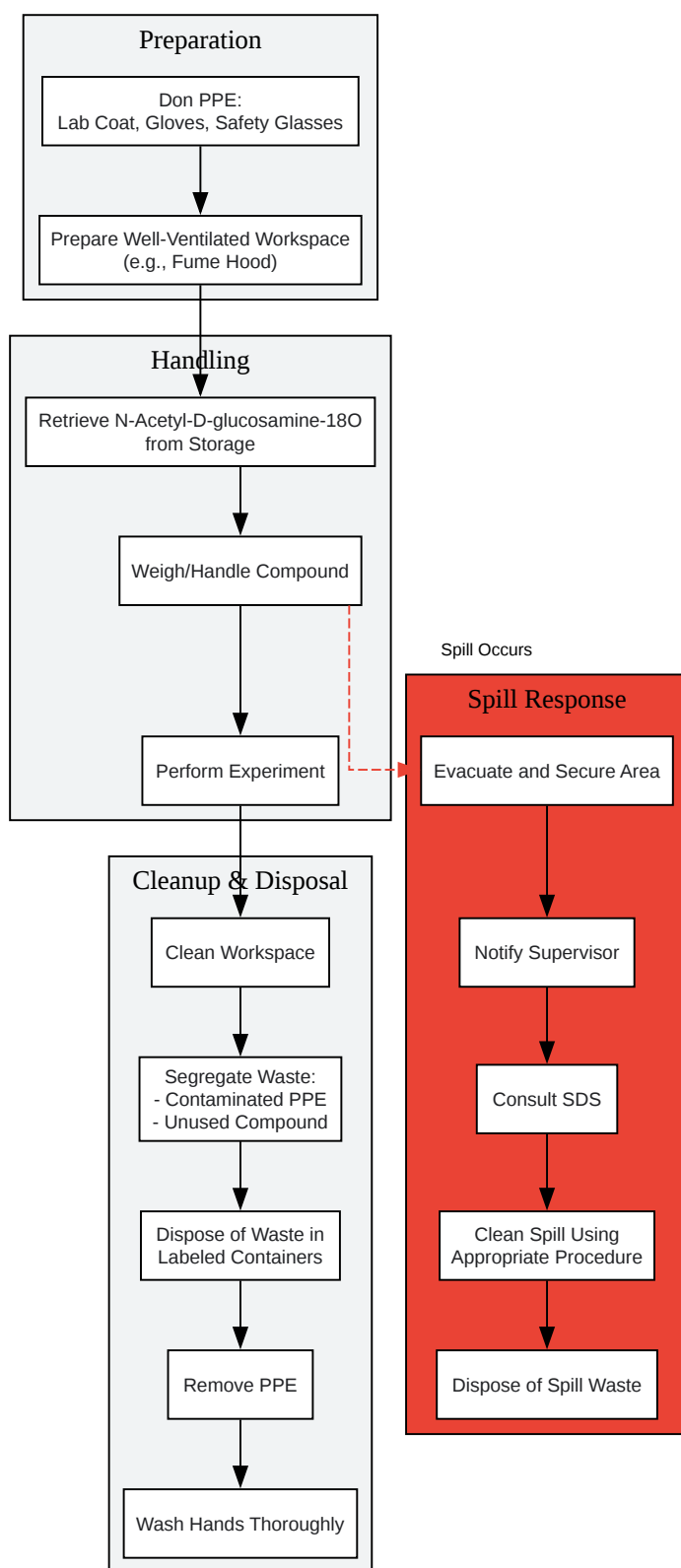
- Small Spills:
  - For small spills of the solid material, carefully sweep or scoop up the powder, avoiding dust generation.[\[2\]](#)
  - Place the spilled material into a suitable, labeled container for waste disposal.
  - Clean the spill area with a damp cloth or paper towel and dispose of the cleaning materials in the designated waste container.
- Large Spills:
  - Evacuate the immediate area.
  - Increase ventilation to the area.
  - Prevent the spread of the powder.
  - Follow your institution's specific guidelines for large chemical spills.
- First Aid:
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention if irritation persists.[\[2\]](#)[\[5\]](#)

- Skin Contact: Wash off immediately with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.[\[2\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms occur.[\[2\]](#)[\[5\]](#)
- Ingestion: Rinse mouth with water and then drink plenty of water. Do not induce vomiting. Seek medical attention if you feel unwell.[\[2\]](#)[\[5\]](#)

#### 4. Disposal Plan:

- Dispose of N-Acetyl-D-glucosamine- $^{18}\text{O}$  waste and contaminated materials in accordance with all local, state, and federal regulations.
- The  $^{18}\text{O}$  isotope is stable and does not require special disposal procedures related to radioactivity.
- Collect waste in a clearly labeled, sealed container.
- Do not dispose of the chemical down the drain or in the general trash unless permitted by your institution's environmental health and safety office.

## Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of N-Acetyl-D-glucosamine-<sup>18</sup>O.

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## References

- 1. carlroth.com [carlroth.com]
- 2. fishersci.com [fishersci.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. s3-us-west-2.amazonaws.com [s3-us-west-2.amazonaws.com]
- 6. ehs.princeton.edu [ehs.princeton.edu]
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